

Physical and chemical properties of Methyl 4-(aminomethyl)benzoate hydrochloride

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Compound of Interest

Compound Name: **Methyl 4-(aminomethyl)benzoate**

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An In-depth Technical Guide to the Physical and Chemical Properties of **Methyl 4-(aminomethyl)benzoate** hydrochloride

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Methyl 4-(aminomethyl)benzoate** hydrochloride, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Methyl 4-(aminomethyl)benzoate hydrochloride is an amino acid ester hydrochloride.[\[1\]](#)[\[2\]](#) It is identified by the CAS Number 6232-11-7.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Identifier	Value
IUPAC Name	methyl 4-(aminomethyl)benzoate;hydrochloride[4]
CAS Number	6232-11-7[1][3][4]
Molecular Formula	C9H12ClNO2[1][4]
Molecular Weight	201.65 g/mol [1][3][4]
InChI	InChI=1S/C9H11NO2.CIH/c1-12-9(11)8-4-2-7(6-10)3-5-8;/h2-5H,6,10H2,1H3;1H[1][4]
InChIKey	GIZCKBSSWNIUMZ-UHFFFAOYSA-N[1][4][5]
SMILES	COC(=O)C1=CC=C(C=C1)CN.Cl[4]
Synonyms	4-(Aminomethyl)benzoic Acid Methyl Ester Hydrochloride, Methyl p-(Aminomethyl)benzoate Hydrochloride, 4-Methoxycarbonyl-benzylamine hydrochloride[1][3]

Physical Properties

The physical characteristics of **Methyl 4-(aminomethyl)benzoate** hydrochloride are summarized below.

Property	Value
Appearance	White to almost white crystalline powder.[1][3]
Melting Point	234-243 °C (decomposes)[1]
Storage Temperature	Room temperature, in an inert atmosphere.[1][6]

Chemical and Spectroscopic Properties

This section details the key chemical and spectroscopic data for **Methyl 4-(aminomethyl)benzoate** hydrochloride.

Spectroscopic Data

Technique	Data
¹ H NMR (400 MHz, DMSO-d6)	δ (ppm): 8.61 (br, 3H, NH3), 7.96-8.01 (m, 2H, 2-HB, 6-HB), 7.63-7.67 (m, 2H, 3-HB, 5-HB), 4.10 (s, 2H, H3NCH2), 3.86 (s, 3H, CO2CH3)[1]
¹³ C NMR (101 MHz, DMSO-d6)	δ (ppm): 165.9 (CO2CH3), 139.4 (C-4B), 129.5 (C-1B), 129.3 (C-2B, C-6B), 129.2 (C-3B, C-5B), 52.2 (CO2CH3), 41.7 (H3NCH2)[1]
FT-IR (cm ⁻¹)	2963 (NH3 ⁺), 2878 (C-H aliphatic), 2573 (NH3 ⁺), 1678 (C=O), 1597, 1578, 1477 (C=C aromatic), 864 (aromatic ring out-of-plane bending)[1]
High-Resolution Mass Spectrometry (HRMS, APCI)	m/z = 166.0865 (Calculated for C9H12NO2 [M+H] ⁺ : 166.0863)[1]

Chromatographic Data

Technique	Data
High-Performance Liquid Chromatography (HPLC)	Purity: >98.0%[3], Retention Time (tR) = 6.4 min[1]
Thin Layer Chromatography (TLC)	R _f = 0.22 (Eluent: ethyl acetate/1% diethylmethylamine)[1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **Methyl 4-(aminomethyl)benzoate hydrochloride** are provided below.

Synthesis of Methyl 4-(aminomethyl)benzoate hydrochloride

This compound can be synthesized via the esterification of 4-(aminomethyl)benzoic acid.[1]

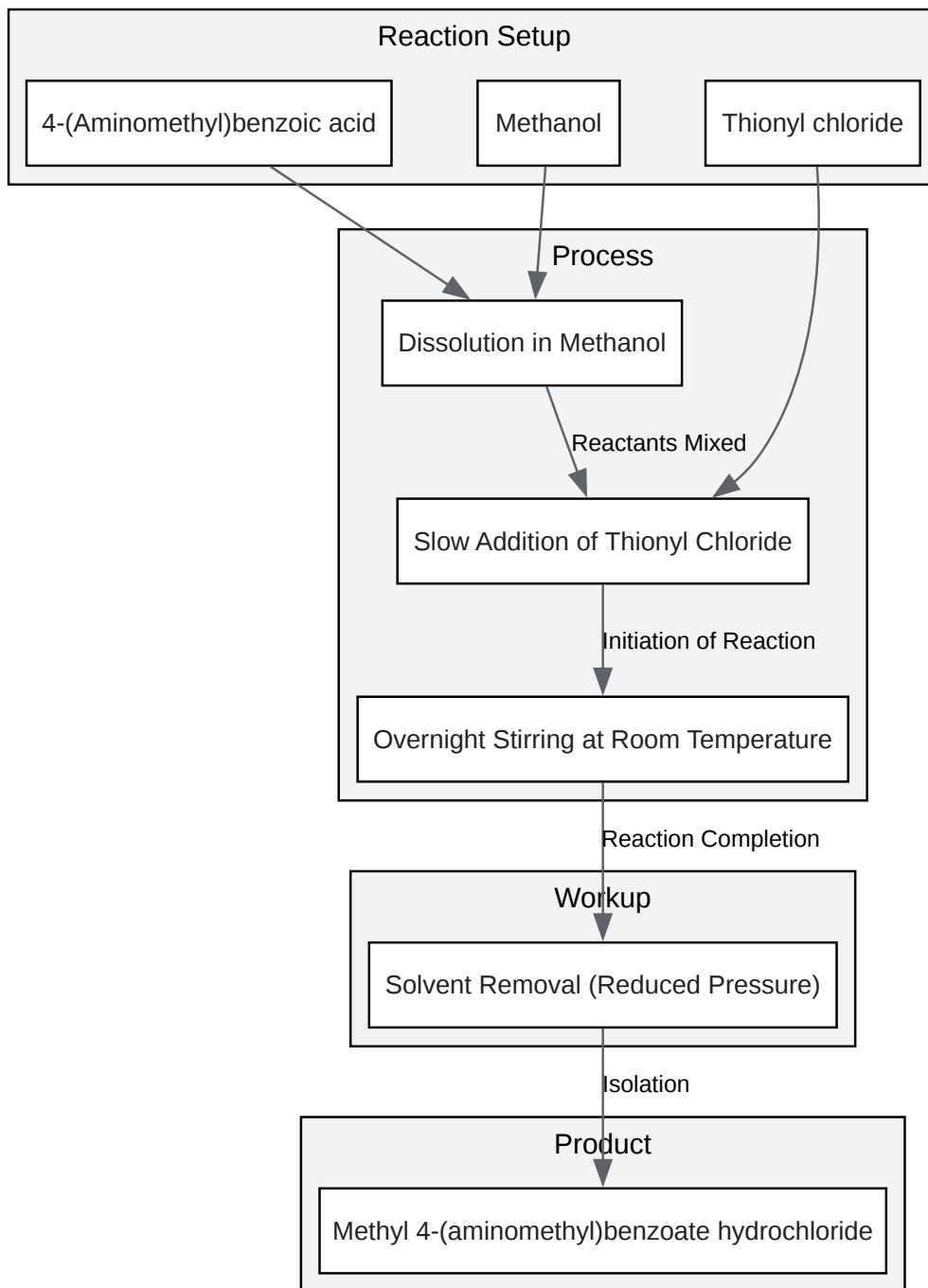
- Reactants:

- 4-(Aminomethyl)benzoic acid
- Methanol (solvent)
- Thionyl chloride

- Procedure:

- Dissolve 4-(aminomethyl)benzoic acid in methanol at room temperature.[[1](#)]
- Slowly add thionyl chloride dropwise to the solution.[[1](#)]
- Stir the reaction mixture at room temperature overnight.[[1](#)]
- Remove the solvent by distillation under reduced pressure to yield the final product as a colorless solid.[[1](#)]

Synthesis Workflow of Methyl 4-(aminomethyl)benzoate hydrochloride

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Caption: Synthesis workflow for **Methyl 4-(aminomethyl)benzoate** hydrochloride.

Analytical Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H and ^{13}C NMR spectra were recorded on a 400 MHz and 101 MHz spectrometer, respectively.[1] The solvent used was deuterated dimethyl sulfoxide (DMSO-d6).[1] Chemical shifts are reported in parts per million (ppm).
- Fourier-Transform Infrared (FT-IR) Spectroscopy:
 - The FT-IR spectrum was obtained to identify the functional groups present in the molecule.[1] The analysis showed characteristic absorption peaks for the amine, aliphatic C-H, carbonyl, and aromatic C=C bonds.[1]
- High-Resolution Mass Spectrometry (HRMS):
 - HRMS was performed using Atmospheric Pressure Chemical Ionization (APCI) to determine the exact mass of the molecule, confirming its elemental composition.[1]
- High-Performance Liquid Chromatography (HPLC):
 - HPLC analysis was used to determine the purity of the compound, which was found to be greater than 98.0%. [1][3]
- Argentometric Titration:
 - The purity of the compound can also be determined by argentometric titration, with an assay range of 96.0 to 104.0%. [7]

Applications and Uses

Methyl 4-(aminomethyl)benzoate hydrochloride serves as a valuable building block in organic synthesis. It is notably used in the preparation of other complex molecules, such as methyl 4-((3-butyl-3-phenylureido)methyl)benzoate.[1] Furthermore, it plays a role in the synthesis of novel hepatitis C virus (HCV) helicase inhibitors.[1][2]

Safety and Handling

This compound is classified as an irritant.^[1] It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.^{[4][5]} Standard safety precautions, such as wearing protective gloves, clothing, and eye protection, should be followed when handling this chemical.^[5] It is recommended to avoid breathing in the dust, fumes, or spray.^[5] For detailed safety information, refer to the Safety Data Sheet (SDS).^[8]

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